

iGOT1-01 In Vitro Enzyme Assay: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: *iGOT1-01*

Cat. No.: *B1674425*

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This document provides detailed protocols for two common in vitro enzyme assays used to evaluate the inhibitory activity of **iGOT1-01**, a potent inhibitor of Glutamate-Oxaloacetate Transaminase 1 (GOT1). These assays are critical for the characterization of GOT1 inhibitors in cancer research and drug development, particularly in the context of pancreatic ductal adenocarcinoma (PDAC) where GOT1 plays a key role in cellular metabolism and redox homeostasis.[1][2][3]

Introduction to GOT1 and iGOT1-01

Glutamate-Oxaloacetate Transaminase 1 (GOT1), a pyridoxal phosphate-dependent enzyme, is a key player in amino acid metabolism.[4] In PDAC, GOT1 is involved in a non-canonical glutamine metabolism pathway that is crucial for maintaining redox balance and supporting cell proliferation.[2][3] This makes GOT1 an attractive therapeutic target. **iGOT1-01** has been identified as a potent inhibitor of GOT1, demonstrating anti-cancer activity.[5]

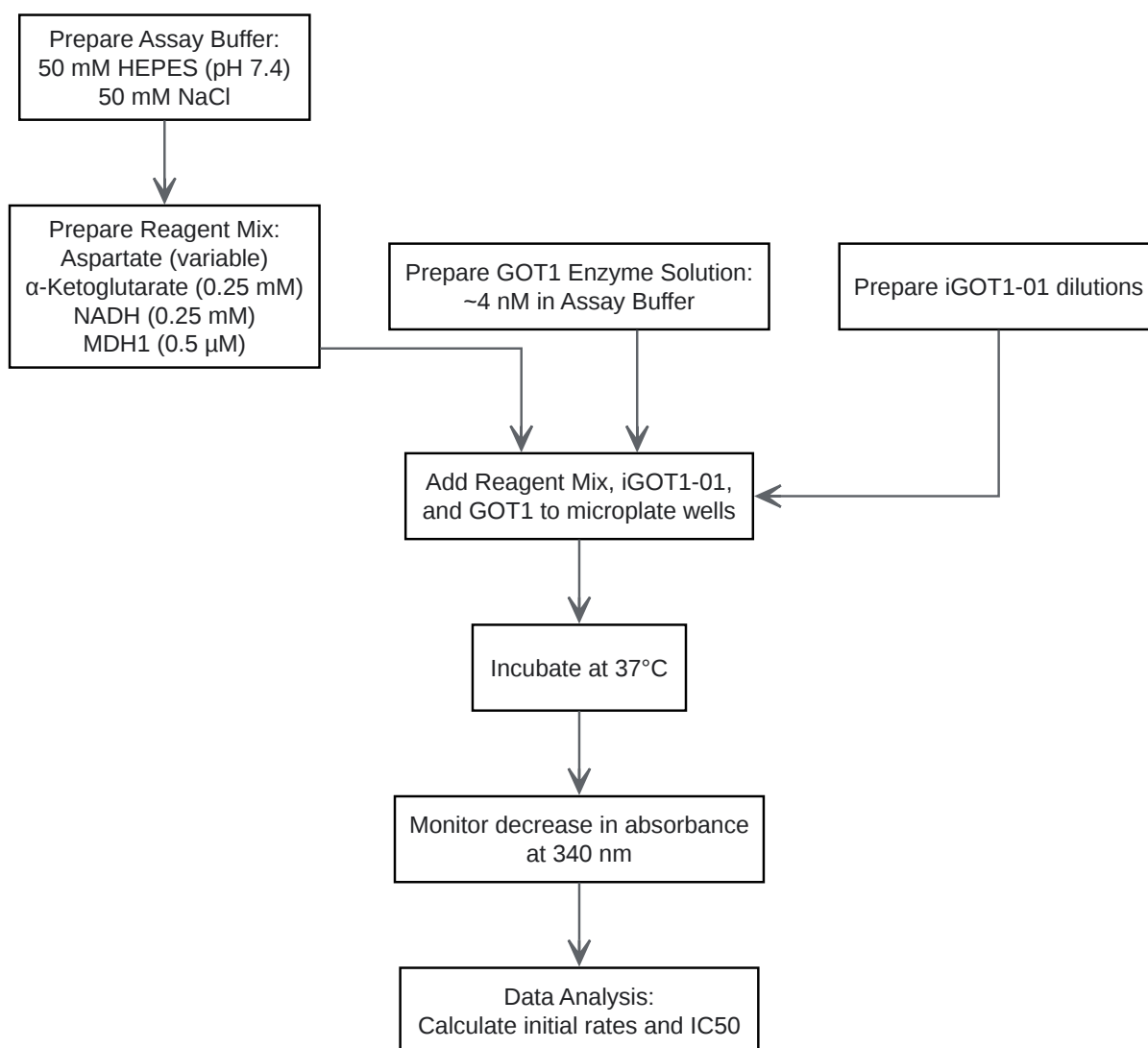
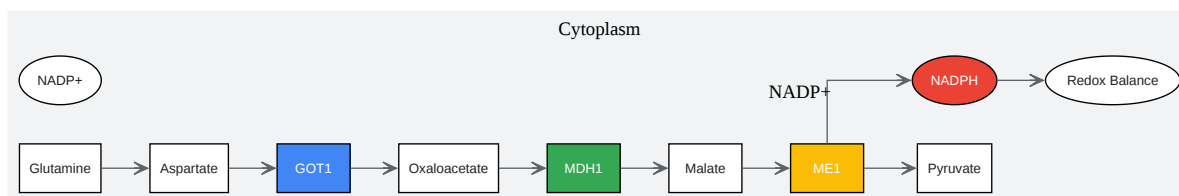
Quantitative Data Summary

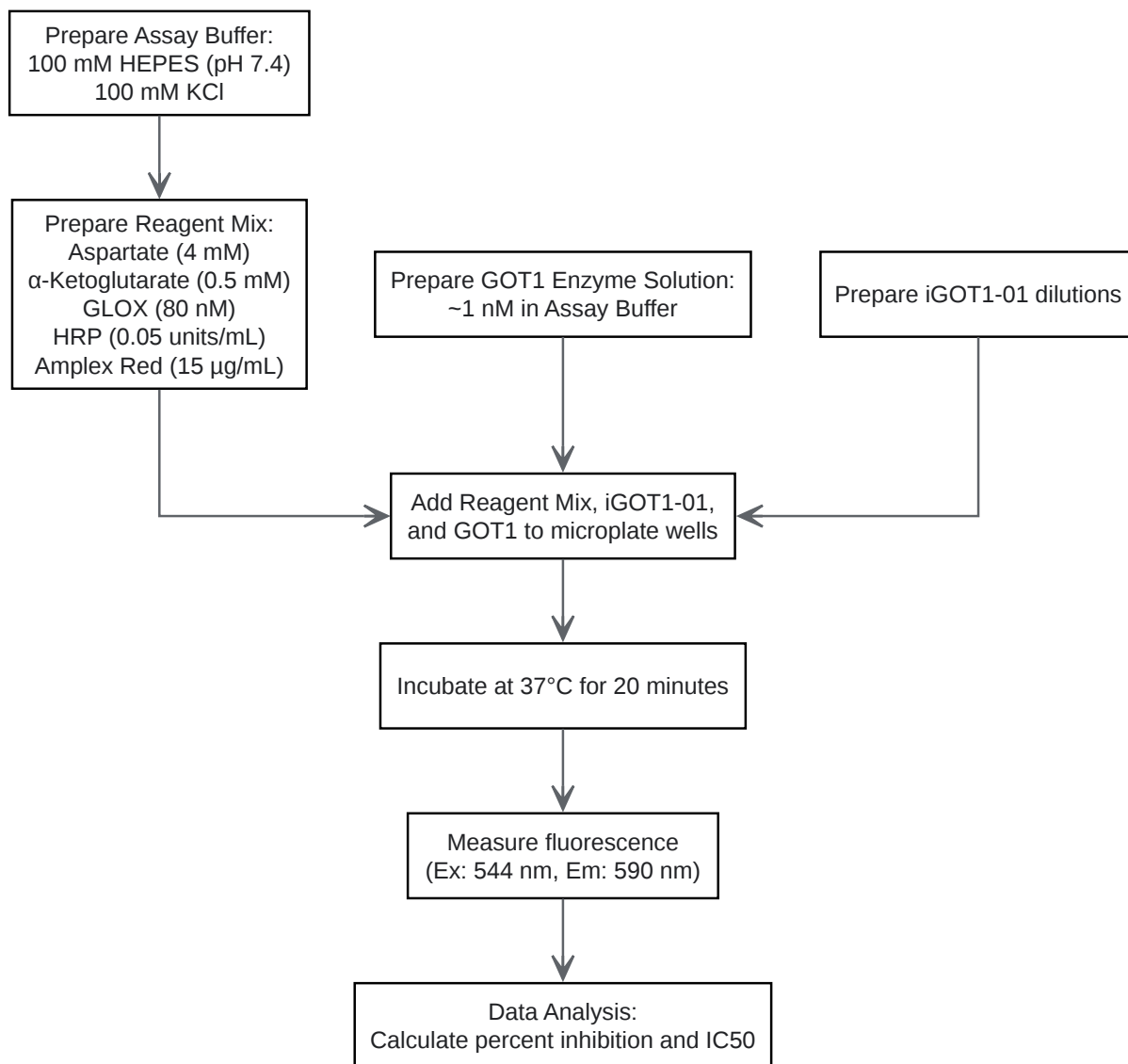
The inhibitory activity of **iGOT1-01** against GOT1 is typically quantified by its half-maximal inhibitory concentration (IC₅₀). The IC₅₀ values for **iGOT1-01** have been determined using two primary in vitro assay formats.[2][3][5]

Assay Type	iGOT1-01 IC50 (μM)
GOT1/MDH Coupled Enzymatic Assay	85[2][5]
GOT1/GLOX/HRP Assay	11.3[2][5]

Signaling Pathway of GOT1 in Pancreatic Cancer

In pancreatic cancer cells, particularly those with KRAS mutations, GOT1 is a critical component of a metabolic pathway that supports redox homeostasis.[6][7] Glutamine-derived aspartate is converted by GOT1 to oxaloacetate in the cytoplasm. This oxaloacetate is then reduced to malate by malate dehydrogenase 1 (MDH1). Subsequently, malic enzyme 1 (ME1) decarboxylates malate to pyruvate, a process that generates NADPH.[6] This NADPH is vital for maintaining the cellular redox state and mitigating oxidative stress.[3]





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References

- 1. GOT1 inhibition promotes pancreatic cancer cell death by ferroptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. GOT1-mediated anaplerotic glutamine metabolism regulates chronic acidosis stress in pancreatic cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. GOT1 ELISA Kits [thermofisher.com]
- 5. Biochemical Characterization and Structure-Based Mutational Analysis Provide Insight into the Binding and Mechanism of Action of Novel Aspartate Aminotransferase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. files.core.ac.uk [files.core.ac.uk]
- 7. GOT1/AST1 expression status as a prognostic biomarker in pancreatic ductal adenocarcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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